

An In-depth Technical Guide to 4-(5-Bromothiazol-2-yl)benzaldehyde

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Compound of Interest

Compound Name: 4-(5-Bromothiazol-2-yl)benzaldehyde

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This guide provides a comprehensive technical overview of **4-(5-Bromothiazol-2-yl)benzaldehyde**, a key heterocyclic building block in medicinal chemistry and materials science. It is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its molecular structure, synthesis, reactivity, and applications.

Introduction: The Significance of a Versatile Heterocycle

4-(5-Bromothiazol-2-yl)benzaldehyde is a bifunctional organic compound featuring a brominated thiazole ring linked to a benzaldehyde moiety. The thiazole ring is a prominent pharmacophore in numerous FDA-approved drugs, valued for its diverse biological activities.^[1]^[2] The presence of a bromine atom provides a reactive site for further molecular elaboration through cross-coupling reactions, while the aldehyde group serves as a versatile handle for constructing more complex molecular architectures via condensations and other nucleophilic additions.^[3]^[4] This unique combination of functional groups makes it a highly valuable intermediate in the synthesis of novel therapeutic agents and functional materials.^[5]^[6]

Thiazole and its derivatives are known to exhibit a wide range of pharmacological effects, including anticancer, antibacterial, antifungal, anti-inflammatory, and antiviral properties.[2][7] The benzothiazole scaffold, a related structure, is also a cornerstone in medicinal chemistry.[2][5] The strategic placement of the bromo and aldehyde functionalities on the 2-arylthiazole core allows for systematic structural modifications to optimize biological activity and other physicochemical properties.

Molecular Structure and Physicochemical Properties

The molecular structure of **4-(5-Bromothiazol-2-yl)benzaldehyde** dictates its reactivity and interactions with biological targets. Understanding its electronic and steric characteristics is crucial for its effective application.

The key structural features are the electron-deficient thiazole ring, further deactivated by the bromine atom, and the benzaldehyde group. The bromine atom at the 5-position of the thiazole ring and the aldehyde group on the phenyl ring are the primary sites of chemical reactivity.[8] The electrophilicity of the aldehyde's carbonyl carbon is influenced by the electronic nature of the thiazole substituent.[9][10]

Spectroscopic Characterization

A thorough analysis of spectroscopic data is essential for confirming the identity and purity of **4-(5-Bromothiazol-2-yl)benzaldehyde**. While a specific complete dataset for this exact molecule is not readily available in the provided search results, typical spectral characteristics can be inferred from related structures.[11][12]

Property	Value
Chemical Formula	C10H6BrNOS[13]
Molecular Weight	268.13 g/mol
Appearance	Off-white to yellow solid
CAS Number	1444258-05-2[13]

Table 1: Physicochemical Properties of **4-(5-Bromothiazol-2-yl)benzaldehyde**.

Molecular Geometry and Electronic Distribution

The molecule consists of a planar thiazole ring connected to a phenyl ring. The rotational barrier around the single bond connecting the two rings is relatively low, allowing for some conformational flexibility. The bromine atom and the aldehyde group introduce significant electronic perturbations. The bromine atom is an electron-withdrawing group, which decreases the electron density of the thiazole ring.^[8] The aldehyde group is also deactivating, pulling electron density from the phenyl ring.^[9]

Caption: 2D representation of **4-(5-Bromothiazol-2-yl)benzaldehyde**.

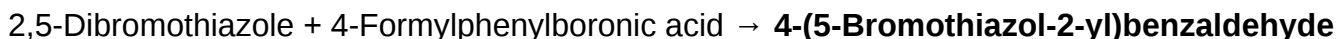
Synthesis and Purification

The synthesis of 2-arylthiazoles can be achieved through various established methods.^[14] A common and effective approach involves the condensation of a thiourea derivative with an α -haloketone, known as the Hantzsch thiazole synthesis. For **4-(5-Bromothiazol-2-yl)benzaldehyde**, a plausible synthetic route would involve the reaction of 4-formylthiobenzamide with a 1,2-dihaloethanone followed by bromination, or a direct coupling approach.

Representative Synthetic Protocol: Suzuki Coupling

A modern and versatile method for synthesizing this compound is the Suzuki cross-coupling reaction. This approach offers high yields and functional group tolerance.^[15]

Reaction Scheme:



Step-by-Step Protocol:

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add 2,5-dibromothiazole (1.0 eq), 4-formylphenylboronic acid (1.1 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq), and a base like potassium carbonate (2.0 eq).

- **Solvent Addition:** Add a degassed solvent mixture, typically toluene/ethanol/water (e.g., in a 4:1:1 ratio). The choice of solvent is critical for dissolving the reactants and facilitating the catalytic cycle.
- **Reaction Execution:** Heat the reaction mixture to reflux (typically 80-100 °C) and stir vigorously. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract the product with an organic solvent like ethyl acetate. The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the pure **4-(5-Bromothiazol-2-yl)benzaldehyde**.[\[16\]](#)

Causality Behind Experimental Choices:

- **Inert Atmosphere:** Palladium catalysts are sensitive to oxygen, which can lead to their deactivation. An inert atmosphere is crucial for maintaining catalytic activity.
- **Base:** The base is essential for the transmetalation step in the Suzuki coupling mechanism.
- **Degassed Solvents:** Removing dissolved oxygen from the solvents prevents the oxidation of the catalyst and phosphine ligands.

Caption: A typical workflow for the synthesis and purification of **4-(5-Bromothiazol-2-yl)benzaldehyde**.

Reactivity and Synthetic Applications

The dual functionality of **4-(5-Bromothiazol-2-yl)benzaldehyde** makes it a versatile intermediate for a wide array of chemical transformations.

Reactivity of the Aldehyde Group

The aldehyde group is susceptible to nucleophilic attack and can participate in various classical organic reactions:[\[17\]](#)[\[18\]](#)

- Wittig Reaction: To form alkenes.[9]
- Reductive Amination: To synthesize secondary and tertiary amines.
- Condensation Reactions: Such as Knoevenagel and aldol condensations.[18]
- Oxidation: To the corresponding carboxylic acid.
- Reduction: To the benzyl alcohol.[9]

The electrophilicity of the carbonyl carbon is modulated by the electron-withdrawing nature of the bromo-thiazole substituent, generally enhancing its reactivity towards nucleophiles compared to unsubstituted benzaldehyde.[9]

Reactivity of the C-Br Bond

The bromine atom on the thiazole ring is a key handle for C-C and C-N bond formation through various transition-metal-catalyzed cross-coupling reactions:[3]

- Suzuki Coupling: With boronic acids or esters.[15]
- Sonogashira Coupling: With terminal alkynes.
- Heck Coupling: With alkenes.
- Buchwald-Hartwig Amination: With amines.

These reactions allow for the introduction of a wide range of substituents at the 5-position of the thiazole ring, enabling the generation of large and diverse chemical libraries for drug discovery.[3]

Applications in Drug Discovery and Materials Science

The unique structural features of **4-(5-Bromothiazol-2-yl)benzaldehyde** have positioned it as a valuable building block in several areas of scientific research.

Medicinal Chemistry

The 2-aminothiazole scaffold, a close relative, is a well-established pharmacophore in medicinal chemistry.[1][3] Derivatives have shown promise as:

- Anticancer Agents: By targeting various protein kinases.[3]
- Antibacterial and Antifungal Agents: The thiazole ring is a core component of several antimicrobial drugs.[1]
- Anti-inflammatory and Antiviral Compounds: The versatility of the thiazole scaffold allows for the development of compounds with a broad spectrum of biological activities.[2]

The ability to functionalize both the aldehyde and the bromo positions allows for the systematic exploration of the chemical space around the thiazole core to optimize potency, selectivity, and pharmacokinetic properties.

Materials Science

The benzothiazole moiety is known for its fluorescent properties, making its derivatives, including **4-(5-Bromothiazol-2-yl)benzaldehyde**, attractive for applications in materials science.[5][6] The aldehyde group provides a convenient point of attachment for creating larger conjugated systems. Potential applications include:

- Fluorescent Sensors: The fluorescence of the benzothiazole core can be modulated by the binding of analytes to Schiff base derivatives formed from the aldehyde.[6]
- Organic Light-Emitting Diodes (OLEDs): As a building block for emissive materials.
- Covalent Organic Frameworks (COFs): The aldehyde can react with multi-topic amines to form porous crystalline materials for catalysis and gas storage.[6]

Conclusion

4-(5-Bromothiazol-2-yl)benzaldehyde is a strategically important synthetic intermediate with significant potential in both medicinal chemistry and materials science. Its bifunctional nature allows for a wide range of chemical modifications, providing access to diverse and complex molecular architectures. A thorough understanding of its synthesis, reactivity, and

physicochemical properties is paramount for leveraging its full potential in the development of novel drugs and advanced materials.

References

- Liu, D., Luo, P., Ge, J., Jiang, Z., Peng, Y., & Ding, Q. (2019). Synthesis of 2-Arylbenzothiazole and 2-Arylthiazole Derivatives via a Ru-Catalyzed meta-Selective C–H Nitration Reaction. *The Journal of Organic Chemistry*, 84(20), 12784–12791. [[Link](#)]
- Liu, D., Luo, P., Ge, J., Jiang, Z., Peng, Y., & Ding, Q. (2019). Synthesis of 2-Arylbenzothiazole and 2-Arylthiazole Derivatives via a Ru-Catalyzed meta-Selective C-H Nitration Reaction. PubMed. [[Link](#)]
- El-Sayed, N. N. E., & Al-Ghorbani, M. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. MDPI. [[Link](#)]
- Taylor & Francis Online. (2020). Review of the synthesis and biological activity of thiazoles. [[Link](#)]
- El-Sayed, N. N. E., & Al-Ghorbani, M. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. PMC. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. [[Link](#)]
- MDPI. (n.d.). Recent Advances in Synthesis of Benzothiazole Compounds Related to Green Chemistry. [[Link](#)]
- Oriental Journal of Chemistry. (2016). Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivatives. [[Link](#)]
- OICC Press. (2024). Synthesis of novel products from the reaction of benzaldehyde and benzoic acid derivatives with aromatics carrying two hydroxyl. [[Link](#)]
- Journal of Chemical Reviews. (2024). Recent Advances in Medicinal Chemistry with Benzothiazole-Based Compounds: An In-Depth Review. [[Link](#)]
- ResearchGate. (2016). A Comprehensive Review in Current Developments of Benzothiazole-Based Molecules in Medicinal Chemistry. [[Link](#)]

- Chemistry Stack Exchange. (2018). Reactivity of Benzaldehyde between aldehydes. [[Link](#)]
- PMC. (n.d.). Comprehensive theoretical and experimental analyses of 5-Bromo-2-Hydroxybenzaldehyde: insights into molecular stability and drug design. [[Link](#)]
- MDPI. (2024). N-(Benzothiazol-2-yl)-4-((5-chlorobenzoxazol-2-yl)amino)butanamide. [[Link](#)]
- NIST WebBook. (n.d.). Benzaldehyde, 4-bromo-. [[Link](#)]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. jchemrev.com [jchemrev.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 4-Bromobenzaldehyde: Key Role in Organic Synthesis and Health Hazards_Chemicalbook [chemicalbook.com]
- 5. Recent Advances in Synthesis of Benzothiazole Compounds Related to Green Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 11. rsc.org [rsc.org]
- 12. 4-Bromobenzaldehyde(1122-91-4) ¹³C NMR spectrum [chemicalbook.com]
- 13. a2bchem.com [a2bchem.com]
- 14. pubs.acs.org [pubs.acs.org]

- [15. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivatives – Oriental Journal of Chemistry \[orientjchem.org\]](#)
- [18. oiccpres.com \[oiccpres.com\]](#)
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